

Succinic Acid-13C2: A Versatile Tool in Advanced Scientific Research

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Compound of Interest

Compound Name: Succinic acid-13C2

Cat. No.: B1601779

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Succinic acid, a key intermediate in the tricarboxylic acid (TCA) cycle, plays a central role in cellular metabolism. Its isotopically labeled form, **Succinic acid-13C2**, where two carbon atoms are replaced with the stable isotope carbon-13, has emerged as an indispensable tool in various research fields. This guide provides a comprehensive overview of the applications of **Succinic acid-13C2**, with a focus on its utility in metabolic flux analysis, as an internal standard for quantitative analysis, and in pharmacokinetic studies. Detailed experimental protocols and structured data presentations are included to facilitate its practical implementation in a laboratory setting.

Core Applications of Succinic Acid-13C2 in Research

Succinic acid-13C2 is primarily utilized in three key research areas:

- **Metabolic Tracing and Flux Analysis:** As a stable isotope-labeled metabolite, **Succinic acid-13C2** serves as a powerful tracer to elucidate the dynamics of metabolic pathways, particularly the TCA cycle. By tracking the incorporation and transformation of the 13C label into downstream metabolites, researchers can quantify the rates (fluxes) of metabolic reactions under various physiological and pathological conditions.

- **Internal Standard for Quantitative Analysis:** In analytical chemistry, particularly in mass spectrometry-based techniques like liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS), **Succinic acid-13C2** is an ideal internal standard.^[1] Its chemical properties are nearly identical to its unlabeled counterpart, but its distinct mass allows for precise and accurate quantification of endogenous succinic acid, correcting for variations in sample preparation and instrument response.^[1]
- **Pharmacokinetic Studies:** Labeled compounds are crucial for differentiating exogenously administered substances from their endogenous counterparts. Succinic acid-13C4 has been used to study the absorption, distribution, metabolism, and excretion (ADME) of succinic acid in vivo, providing valuable pharmacokinetic data for drug development and nutritional studies.^[2]

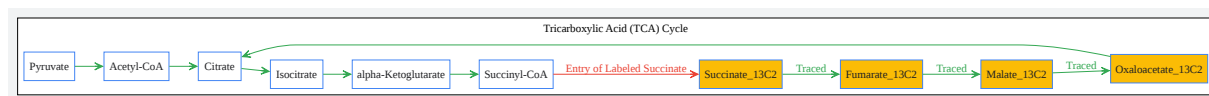
Data Presentation: Quantitative Insights

The use of isotopically labeled succinic acid allows for precise quantitative measurements in biological systems. The following table summarizes key pharmacokinetic parameters of 13C4-labeled succinic acid (13C4SA) in mice, as determined in a recent study.^[2]

Parameter	Intravenous (IV) Administration (10 mg/kg)	Oral (PO) Administration (100 mg/kg)
Cmax (Peak Plasma Concentration)	Not Applicable (administered directly into circulation)	15.3 ± 4.2 µg/mL
Tmax (Time to Peak Concentration)	Not Applicable	0.25 hours
AUC0-t (Area Under the Curve)	3.8 ± 0.4 µg·h/mL	1.9 ± 0.5 µg·h/mL
t1/2 (Half-life)	0.56 ± 0.12 hours	0.61 ± 0.09 hours
CL (Clearance)	4574.5 ± 481.2 mL/h/kg	Not Determined
Vd (Volume of Distribution)	520.8 ± 65.7 mL/kg	Not Determined
Bioavailability (F%)	Not Applicable	1.5%

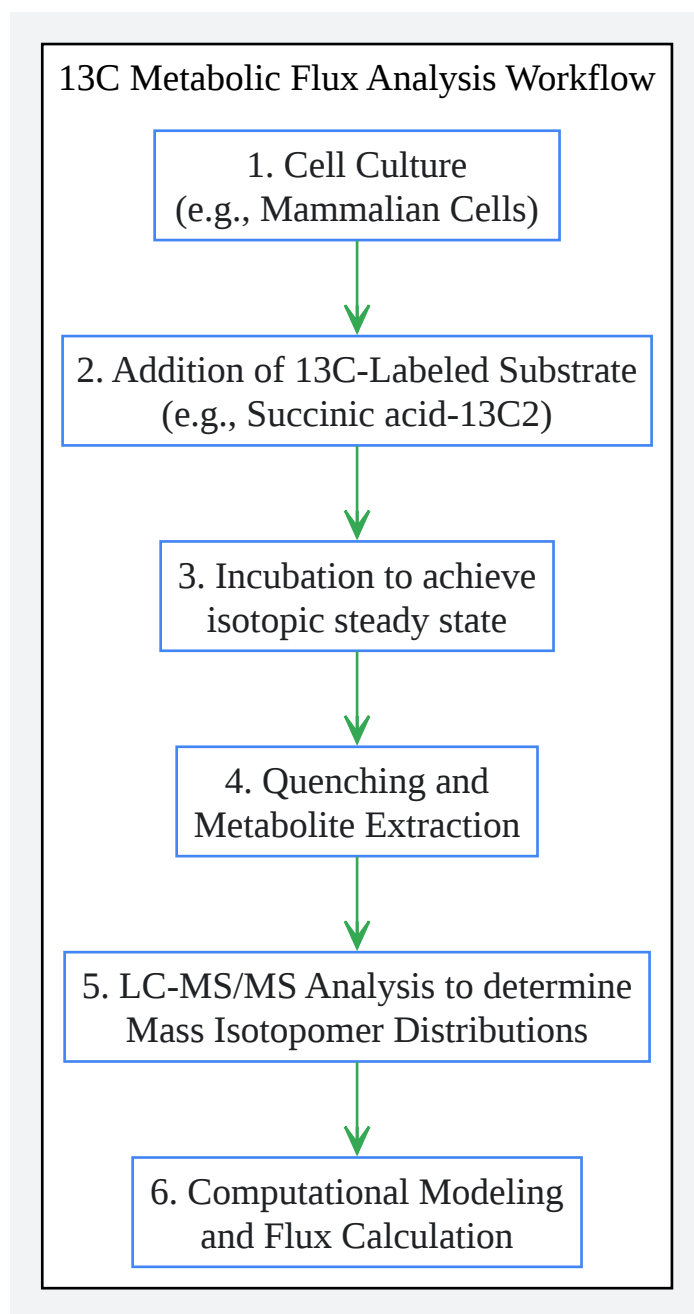
Mandatory Visualizations: Pathways and Workflows

Visualizing complex biological and experimental processes is crucial for understanding. The following diagrams, created using Graphviz, illustrate key applications of **Succinic acid-13C2**.



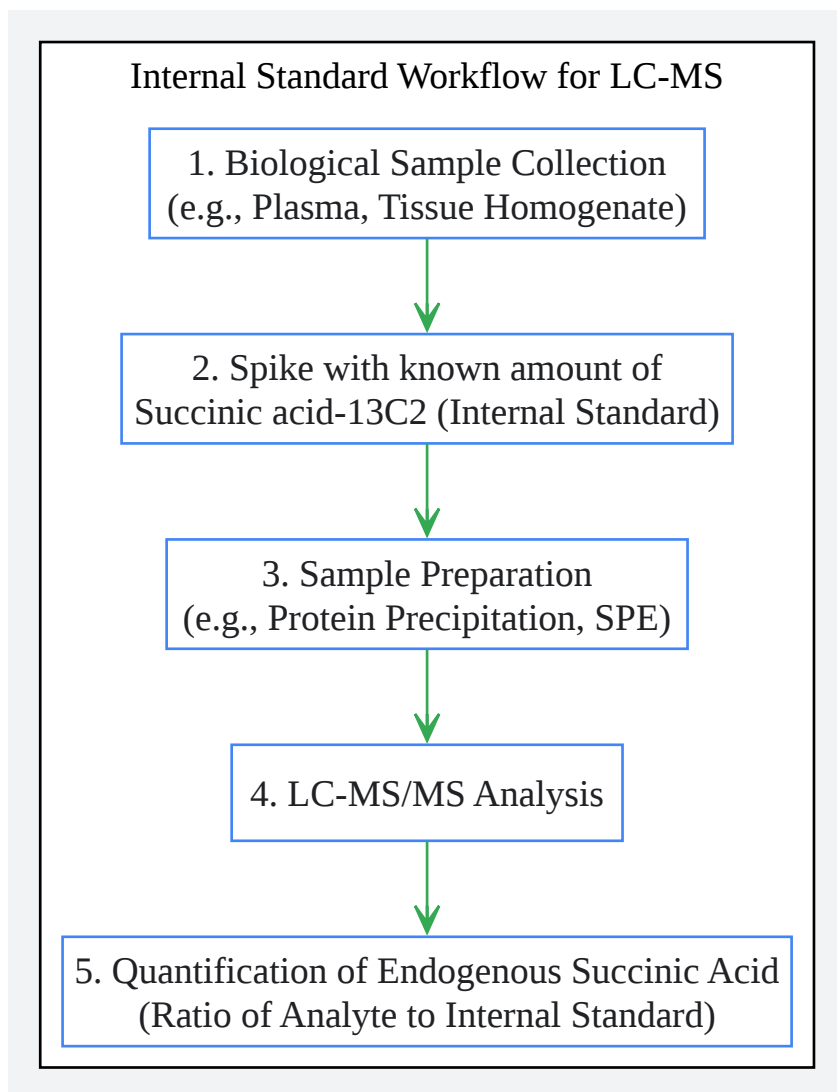
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Tracing the TCA Cycle with **Succinic Acid-13C2**.



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Workflow for a ^{13}C Metabolic Flux Analysis Experiment.



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References

- 1. benchchem.com [benchchem.com]
- 2. Pharmacokinetics and Tissue Distribution of ¹³C-Labeled Succinic Acid in Mice - PubMed [pubmed.ncbi.nlm.nih.gov]

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